

# In-depth Technical Guide: 2-Methylsulfanylpurimidine-4-carboxylic Acid

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## Compound of Interest

Compound Name: 2-Methylsulfanylpurimidine-4-carboxylic acid

Cat. No.: B073560

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CAS Number: 1126-44-9

For the attention of: Researchers, scientists, and drug development professionals.

This document provides a comprehensive overview of **2-Methylsulfanylpurimidine-4-carboxylic acid**, a heterocyclic organic compound with applications as a key intermediate in the synthesis of various bioactive molecules. Due to the nature of this compound as a building block in chemical synthesis, publicly available data on its specific biological activities, detailed experimental protocols, and involvement in signaling pathways is limited. This guide compiles the available physicochemical data and contextualizes its potential applications based on the activities of structurally related purimidine derivatives.

## Physicochemical Properties

The fundamental properties of **2-Methylsulfanylpurimidine-4-carboxylic acid** are summarized below. This data is compiled from various chemical suppliers and databases.

Property	Value	Source
CAS Number	1126-44-9	Multiple Chemical Suppliers
Molecular Formula	C <sub>6</sub> H <sub>6</sub> N <sub>2</sub> O <sub>2</sub> S	Multiple Chemical Suppliers
Molecular Weight	170.19 g/mol	Multiple Chemical Suppliers
Physical Form	Crystalline Powder	Thermo Scientific Acros[1]
Purity	≥97% (HPLC)	Thermo Scientific Acros[1]

## Synthesis and Reactivity

While a specific, detailed experimental protocol for the synthesis of **2-Methylsulfanylpurimidine-4-carboxylic acid** is not readily available in peer-reviewed literature, its structure suggests it can be synthesized via the cyclocondensation of appropriate precursors. A general approach described for similar purimidine-4-carboxylate derivatives involves the reaction of S-methylisothiourea with a suitable three-carbon carbonyl compound, followed by hydrolysis of the resulting ester.

The chemical reactivity of **2-Methylsulfanylpurimidine-4-carboxylic acid** is characteristic of its functional groups:

- **Carboxylic Acid:** This group can undergo esterification or amidation, allowing for its conjugation to other molecules. This is a common strategy in medicinal chemistry to develop prodrugs or to link the scaffold to a targeting moiety.
- **Methylthio Group:** The sulfur atom can be oxidized to a sulfoxide or a sulfone, which can modulate the electronic properties and biological activity of the molecule.
- **Purimidine Ring:** The aromatic ring system can be subject to various substitution reactions, although the existing substituents will direct the position of any new functional groups.

## Potential Biological and Pharmacological Context

Direct experimental evidence for the biological activity of **2-Methylsulfanylpurimidine-4-carboxylic acid** is not extensively documented. However, the purimidine scaffold is a well-established pharmacophore present in a wide range of biologically active compounds.

Therefore, this molecule is a valuable starting point for the synthesis of novel therapeutic agents.

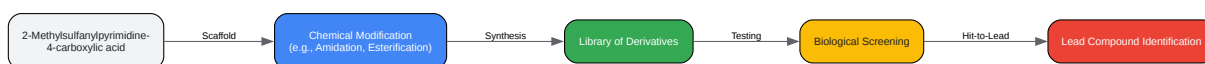
Derivatives of pyrimidine and 2-(methylthio)pyrimidine have demonstrated a broad spectrum of activities, including:

- **Anticancer Activity:** Pyrimidine analogues are a cornerstone of chemotherapy. The structural motif of **2-Methylsulfanylpurimidine-4-carboxylic acid** could be elaborated to design inhibitors of key enzymes in cancer progression.
- **Antiviral and Antimicrobial Agents:** The pyrimidine ring is a core component of nucleosides, making its derivatives potent inhibitors of viral replication. There is also evidence of pyrimidine compounds possessing antibacterial and antifungal properties.
- **Enzyme Inhibition:** Structurally related compounds have been investigated as inhibitors of various enzymes. For instance, some pyrimidine derivatives have been explored as xanthine oxidase inhibitors for the treatment of gout, while others show potential as dihydroorotate dehydrogenase (DHODH) inhibitors, which is relevant in autoimmune diseases and cancer.

It is important to note that while this compound serves as a versatile scaffold, its own pharmacological activity has not been extensively investigated.[2]

## Logical Relationship for Synthetic Utility

The primary role of **2-Methylsulfanylpurimidine-4-carboxylic acid** is as a synthetic intermediate. The following diagram illustrates its logical position in a drug discovery workflow.



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Caption: Workflow illustrating the use of **2-Methylsulfanylpurimidine-4-carboxylic acid** as a scaffold in drug discovery.

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## References

- 1. 2-Methylsulfanylpurimidine-4-carboxylic acid, 97% 1 g | Buy Online | Thermo Scientific Acros | Fisher Scientific [fishersci.co.uk]
- 2. 2-(Methylthio)-4-phenylpurimidine-5-carboxylic acid | 149771-15-3 | Benchchem [benchchem.com]
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